

4-Fluorophenylmagnesium bromide CAS number 352-13-6

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Compound of Interest

Compound Name: 4-Fluorophenylmagnesium
bromide

Cat. No.: B1227372

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An In-depth Technical Guide to **4-Fluorophenylmagnesium Bromide** (CAS: 352-13-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Fluorophenylmagnesium bromide**, a crucial Grignard reagent in organic synthesis. It covers its chemical and physical properties, synthesis, reaction mechanisms, applications in drug development, and detailed experimental protocols and safety information.

Chemical and Physical Properties

4-Fluorophenylmagnesium bromide is an organometallic compound widely used to introduce the 4-fluorophenyl group into molecules.^[1] It is typically sold as a solution in solvents like diethyl ether or tetrahydrofuran (THF).^{[2][3]} The presence of the fluorine atom on the phenyl ring modifies the reactivity of the Grignard reagent.^[2] It is highly reactive, especially with water and other protic solvents.^[2]

Table 1: Physicochemical Properties of **4-Fluorophenylmagnesium Bromide**

Property	Value
CAS Number	352-13-6[4]
Molecular Formula	C ₆ H ₄ BrFMg[2]
Molecular Weight	199.30 g/mol
Appearance	Colorless to light yellow or red-brown solution[2] [3]
Boiling Point	~66 °C (for THF solution)[3]
Melting Point	~5 °C[3]
Density (1.0 M in THF)	1.021 g/mL at 25 °C[5]
Density (2.0 M in Diethyl Ether)	1.043 g/mL at 25 °C[3]
Flash Point	-40 °F (-40 °C)
Solubility	Reacts violently with water[1][6]

Synthesis

The synthesis of **4-Fluorophenylmagnesium bromide** follows the general procedure for preparing Grignard reagents, which involves the reaction of an organohalide with magnesium metal in an anhydrous ether solvent.[7]

Experimental Protocol: Synthesis of 4-Fluorophenylmagnesium Bromide

This protocol is adapted from a literature procedure for the synthesis of the title compound.[8]

Materials:

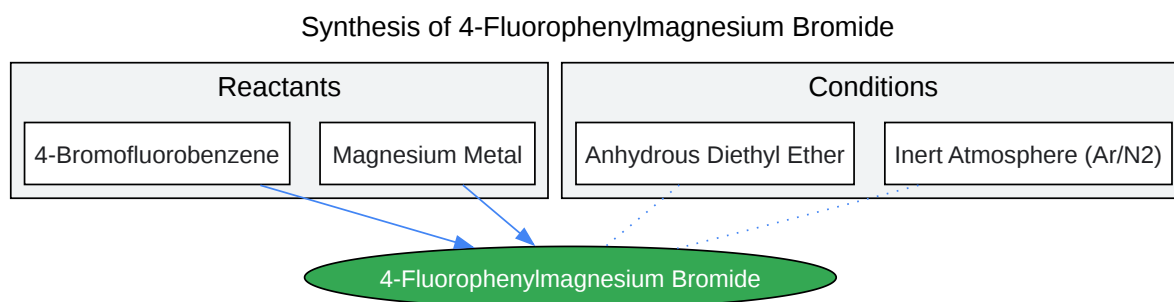
- Magnesium turnings (1.08 g, 44.35 mmol)
- 1-Bromo-4-fluorobenzene (40.3 mmol)
- Anhydrous diethyl ether (40 mL)

- Iodine crystal (optional, as an initiator)
- Flame-dried reaction flask with a reflux condenser and an addition funnel, under an inert atmosphere (Argon or Nitrogen).

Procedure:

- Flame-dry the magnesium turnings in the reaction flask under an inert atmosphere and allow to cool.
- Add 40 mL of anhydrous diethyl ether to the flask containing the magnesium turnings.
- Add the 1-bromo-4-fluorobenzene dropwise to the vigorously stirred suspension of magnesium in ether.
- If the reaction does not initiate, sonication or the addition of a small iodine crystal can be used.
- Once initiated, the addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, stir the reaction mixture at room temperature for an additional 20 minutes.
- The mixture can then be heated to reflux for a short period to ensure complete reaction, followed by cooling to room temperature.^[8]
- The resulting golden-orange transparent solution of **4-fluorophenylmagnesium bromide** is ready for use.^[8]

Visualization of Synthesis Workflow



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Caption: Workflow for the synthesis of **4-Fluorophenylmagnesium bromide**.

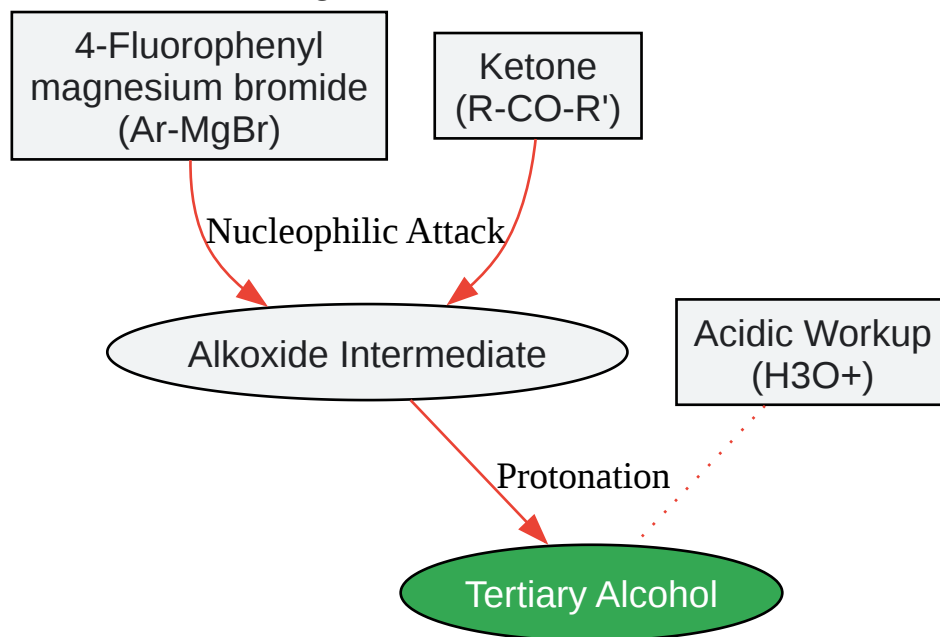
Reactions and Mechanism

As a Grignard reagent, **4-fluorophenylmagnesium bromide** acts as a strong nucleophile and a strong base. The carbon atom bonded to the magnesium has a significant carbanionic character, making it highly reactive towards electrophiles.^[9] In solution, Grignard reagents can exist in a complex equilibrium known as the Schlenk equilibrium, involving the organomagnesium halide and the diorganomagnesium species.^[7]

A primary application is its reaction with carbonyl compounds, such as aldehydes and ketones, to form alcohols.^[9]

Visualization of General Reaction Mechanism

General Grignard Reaction with a Ketone



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Caption: Mechanism of **4-Fluorophenylmagnesium bromide** reacting with a ketone.

Applications in Research and Drug Development

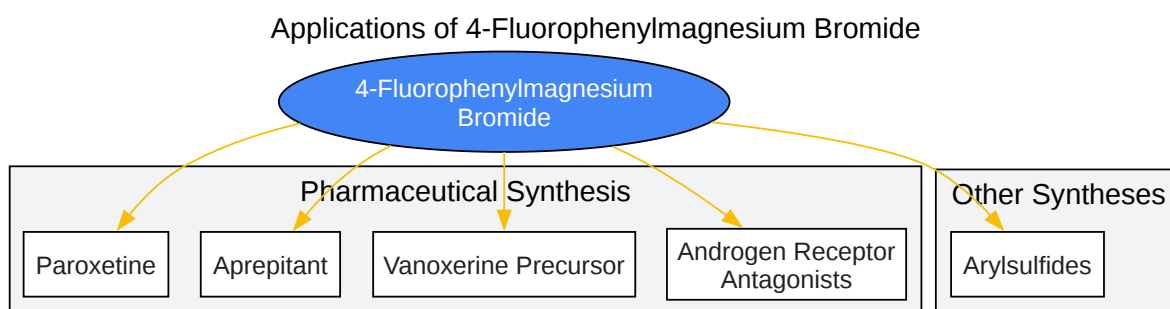
4-Fluorophenylmagnesium bromide is a valuable reagent in the synthesis of numerous pharmaceutical compounds and other commercially important chemicals.

- **Paroxetine Synthesis:** It serves as a key intermediate in the production of paroxetine, an antidepressant.^{[1][3]}
- **Aprepitant Synthesis:** This Grignard reagent is also used in the synthesis of aprepitant, an antiemetic drug.^{[5][10]}
- **Androgen Receptor Antagonists:** It is employed in the formation of 4-arylmethyl-1-phenylpyrazole and 4-aryloxy-1-phenylpyrazole derivatives, which have applications as androgen receptor antagonists.^{[1][3]}
- **Vanoxerine Synthesis:** In the synthesis of Vanoxerine, a dopamine reuptake inhibitor, two equivalents of **4-fluorophenylmagnesium bromide** react with ethyl formate to produce

bis(4-fluorophenyl)methanol.[11]

- Cross-Coupling Reactions: It is utilized in cross-coupling reactions with thiols to form arylsulfides.[3][5]

Visualization of Applications



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Caption: Key applications of **4-Fluorophenylmagnesium bromide** in synthesis.

Experimental Protocols

Protocol: Synthesis of bis(4-fluorophenyl)methanol via Grignard Reaction

This reaction is a key step in the synthesis of Vanoxerine.[11]

Materials:

- **4-Fluorophenylmagnesium bromide** solution (e.g., 1.0 M in THF)
- Ethyl formate
- Anhydrous THF
- Saturated aqueous ammonium chloride solution

- Reaction flask under an inert atmosphere.

Procedure:

- To a cooled (0 °C) and stirred solution of ethyl formate in anhydrous THF, slowly add two equivalents of the **4-fluorophenylmagnesium bromide** solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress using a suitable technique (e.g., TLC).
- Upon completion, quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, dry over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure to yield the crude bis(4-fluorophenyl)methanol.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Safety and Handling

4-Fluorophenylmagnesium bromide is a hazardous chemical and must be handled with appropriate safety precautions.^{[2][12]} It is extremely flammable and reacts violently with water.^{[12][13]} The reagent and its solutions may also form explosive peroxides upon storage.^[14]

Table 2: Safety Information

Category	Information
Signal Word	Danger ^[5]
Hazard Statements	H225: Highly flammable liquid and vapor. ^[5] H302: Harmful if swallowed. ^[5] H314: Causes severe skin burns and eye damage. ^[5] H335: May cause respiratory irritation. ^[5] H336: May cause drowsiness or dizziness. H351: Suspected of causing cancer. ^[5] EUH014: Reacts violently with water. EUH019: May form explosive peroxides.
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. ^[12] P280: Wear protective gloves/protective clothing/eye protection/face protection. ^[12] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. ^[13] P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. ^[12] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[12]
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves, flame-retardant lab coat, and work in a well-ventilated fume hood. ^[5]
Handling	Must be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent decomposition from moisture and air. ^[2] Use spark-proof tools and explosion-proof equipment. ^[14]
Storage	Store in a cool, dry, well-ventilated area away from ignition sources and water. ^[15] Containers

should be kept tightly closed under an inert atmosphere.

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